

A Comprehensive Technical Guide to the Physicochemical Properties of PYR14-TFSI Ionic Liquid

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Compound of Interest

Compound Name: PYR14-TFSI

Cat. No.: B1250298

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Introduction

The ionic liquid 1-butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide, commonly known as **PYR14-TFSI**, is a room-temperature ionic liquid (RTIL) that has garnered significant attention across various scientific disciplines. Its unique combination of properties, including high thermal stability, a wide electrochemical window, and tunable viscosity and conductivity, makes it a promising candidate for applications ranging from electrochemical energy storage to advanced solvent systems. This in-depth technical guide provides a comprehensive overview of the core physicochemical properties of **PYR14-TFSI**, complete with quantitative data, detailed experimental protocols, and logical visualizations to aid in its application and further research.

Core Physicochemical Properties

The utility of **PYR14-TFSI** is defined by a distinct set of physicochemical characteristics. This section details these properties, presenting quantitative data in a structured format for ease of comparison and analysis.

Table 1: General and Thermal Properties of PYR14-TFSI

Property	Value	Reference
Molecular Formula	C11H20F6N2O4S2	[1]
Molecular Weight	422.40 g/mol	[1]
Appearance	Liquid	[1]
Melting Point	-18 °C	
Thermal Stability	Stable up to ~160°C.[2] Decomposes at temperatures above 400°C.[3] Systems with lithium salts may show lower thermal stability.[4]	[2][3][4]

Table 2: Density of PYR14-TFSI at Various Temperatures

Temperature (°C)	Density (g/cm³)	Reference
23	1.40	[5]
Not Specified	1.378	
Not Specified	1.4	[1]

Table 3: Viscosity of PYR14-TFSI at Various Temperatures

Temperature (°C)	Viscosity (cP or mPa·s)	Reference
20	94.4	[5]
20	Significantly higher than conventional electrolytes like LP30.	[6]
General Trend	Decreases with increasing temperature.	[2]

Table 4: Ionic Conductivity of PYR14-TFSI at Various Temperatures

Temperature (°C)	Ionic Conductivity (mS/cm)	Reference
20	2.12	[5]
25 (Room Temperature)	5.9 (in a specific electrolyte film)	[2]
-50	1.0 (when mixed with GBL)	[7]
General Trend	Increases with increasing temperature.	[2]

Table 5: Electrochemical Properties of PYR14-TFSI

Property	Value	Reference
Electrochemical Window	5.3 V	[5]
Electrochemical Window	5.5 V	[1]
Anodic Stability vs. Li	5.87 V	[8]

Experimental Protocols

The accurate determination of the physicochemical properties of **PYR14-TFSI** relies on precise experimental methodologies. This section outlines the typical protocols employed for key characterization techniques.

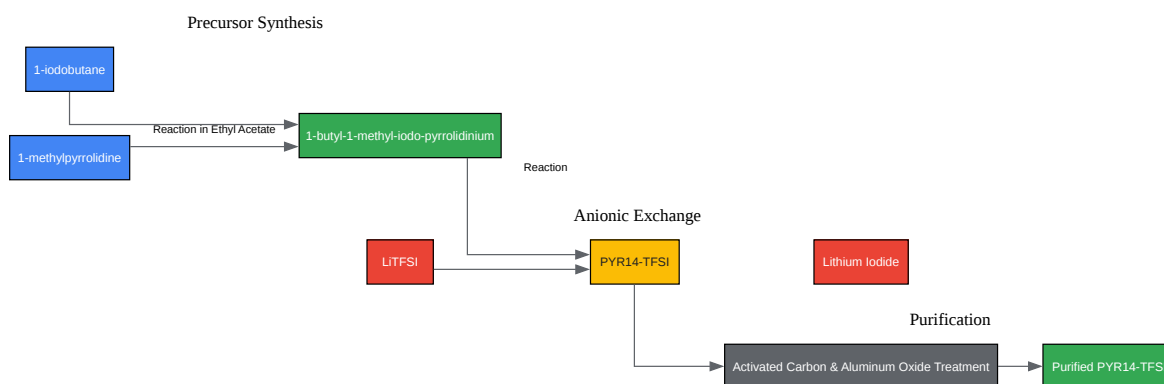
Synthesis of PYR14-TFSI

The synthesis of **PYR14-TFSI** is typically a two-step process involving precursor synthesis followed by an anionic exchange.[9]

- **Precursor Synthesis:** 1-methylpyrrolidine is reacted with 1-iodobutane to form 1-butyl-1-methyl-iodo-pyrrolidinium. This reaction is often carried out in a solvent like ethyl acetate.[9]
- **Anionic Exchange:** The resulting 1-butyl-1-methyl-iodo-pyrrolidinium undergoes an anionic exchange with a lithium salt of the TFSI anion, typically lithium

bis(trifluoromethane)sulfonimide (LiTFSI). This reaction yields **PYR14-TFSI** and a lithium iodide byproduct.[9]

- Purification: The synthesized **PYR14-TFSI** is then purified to remove impurities. This can involve the use of activated carbon and aluminum oxide.[9]



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Synthesis workflow for **PYR14-TFSI**.

Thermal Stability Analysis

The thermal stability of ionic liquids is crucial for their application at elevated temperatures.

- Thermogravimetric Analysis (TGA): TGA is employed to determine the decomposition temperature of the ionic liquid. A sample of **PYR14-TFSI** is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air), and its mass is monitored as a function of

temperature. The onset temperature of mass loss is considered the decomposition temperature. For a more accurate determination, fast TGA scans are recommended.[3]

Phase Transition Analysis

Understanding the phase behavior of **PYR14-TFSI** is essential for its use across a range of temperatures.

- **Differential Scanning Calorimetry (DSC):** DSC is used to determine the melting point and any other phase transitions. The sample is subjected to a controlled temperature program (heating and cooling cycles), and the heat flow to or from the sample is measured relative to a reference. Endothermic peaks on heating correspond to melting or other phase transitions.

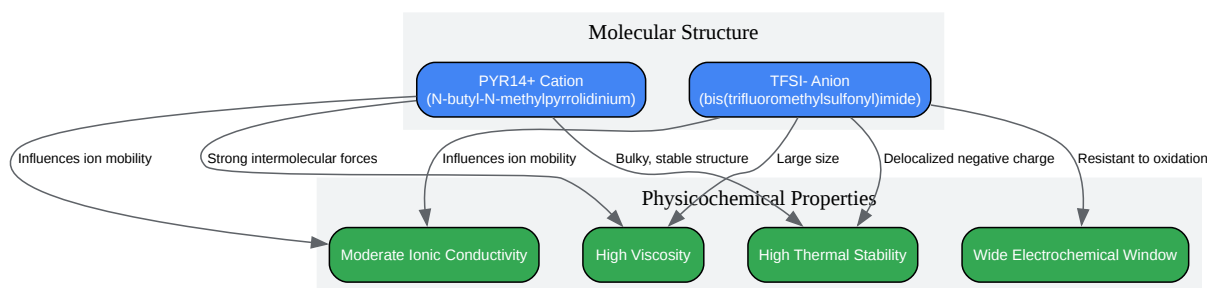
Electrochemical Window Determination

The electrochemical stability window (ESW) defines the voltage range over which the ionic liquid is stable without undergoing oxidation or reduction.

- **Cyclic Voltammetry (CV):** CV is the standard technique to measure the ESW. A three-electrode setup is used, with a working electrode (e.g., glassy carbon or platinum), a reference electrode (e.g., Ag/Ag⁺), and a counter electrode. A potential is swept between two limits, and the resulting current is measured. The ESW is determined from the potentials at which the current begins to increase significantly, indicating the onset of oxidation and reduction of the electrolyte.

Structure-Property Relationships

The unique physicochemical properties of **PYR14-TFSI** are a direct consequence of its molecular structure, which consists of a pyrrolidinium-based cation and a TFSI anion.



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Relationship between **PYR14-TFSI**'s structure and its properties.

The PYR14+ cation, with its alkyl chains, contributes to the ionic liquid's relatively high viscosity due to van der Waals interactions. The stability of the pyrrolidinium ring also plays a role in its thermal stability.

The TFSI- anion is large and has a delocalized negative charge, which contributes to both the high thermal stability and the wide electrochemical window. The size and shape of both the cation and anion influence their packing and mobility, which in turn dictates the density, viscosity, and ionic conductivity of the material.

Conclusion

PYR14-TFSI stands out as a versatile ionic liquid with a compelling profile of physicochemical properties. Its high thermal stability, broad electrochemical window, and well-defined transport properties make it a subject of continuous research and development. This guide provides a foundational understanding of its core characteristics, offering valuable data and procedural insights for researchers and professionals seeking to leverage this unique material in their respective fields. Further investigations into its mixtures with other solvents and salts will undoubtedly continue to expand its range of applications.

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